

tert-Butylchlorodiphenylsilane: A Technical Guide to its Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butylchlorodiphenylsilane*

Cat. No.: B126151

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Introduction

tert-Butylchlorodiphenylsilane (TBDPSCI) is a sterically hindered organosilicon compound widely utilized in organic synthesis, particularly as a protecting group for hydroxyl functionalities. Its bulky *tert*-butyl and diphenyl groups confer significant stability to the resulting silyl ether, making it a valuable tool in multi-step syntheses of complex molecules, including pharmaceuticals and natural products. This technical guide provides an in-depth overview of the chemical properties and stability of TBDPSCI, offering crucial information for its effective use in research and development.

Chemical and Physical Properties

tert-Butylchlorodiphenylsilane is a colorless to light yellow or slightly brown liquid with a pungent odor.^{[1][2]} It is miscible with most organic solvents.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{16}H_{19}ClSi$	[1] [3]
Molecular Weight	274.86 g/mol	[1] [3]
Appearance	Colorless to light yellow or slightly brown liquid	[1] [2] [3]
Boiling Point	90 °C at 0.01 mmHg	[1] [4]
Density	1.057 g/mL at 25 °C	[1] [4]
Refractive Index (n^{20}/D)	1.568	[1] [4]
Flash Point	>110 °C (>230 °F)	[1] [4]
CAS Number	58479-61-1	[1]

Spectral Data

The following table summarizes key spectral data for the characterization of **tert-Butylchlorodiphenylsilane**.

Spectral Data	Key Peaks/Shifts
1H NMR ($CDCl_3$)	δ (ppm): 7.75-7.68 (m, 4H, Ar-H), 7.45-7.35 (m, 6H, Ar-H), 1.11 (s, 9H, $C(CH_3)_3$)
^{13}C NMR ($CDCl_3$)	δ (ppm): 135.5, 133.8, 130.0, 127.9, 27.2, 19.2
Mass Spectrometry (EI)	m/z : 217 ($[M-C(CH_3)_3]^+$), 199, 181, 139, 77
Infrared (IR)	ν (cm^{-1}): 3071, 2932, 2859, 1472, 1428, 1113, 822, 739, 701

Stability and Reactivity

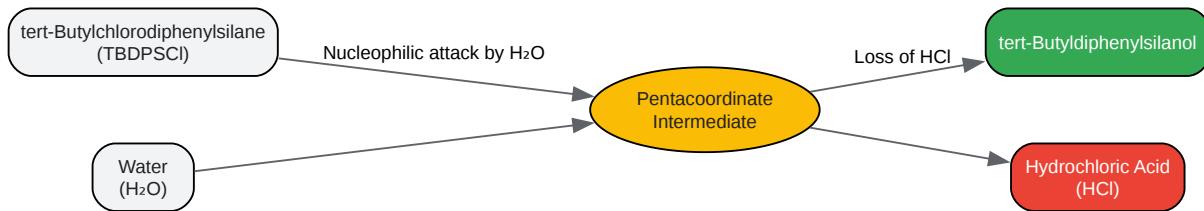
Stability:

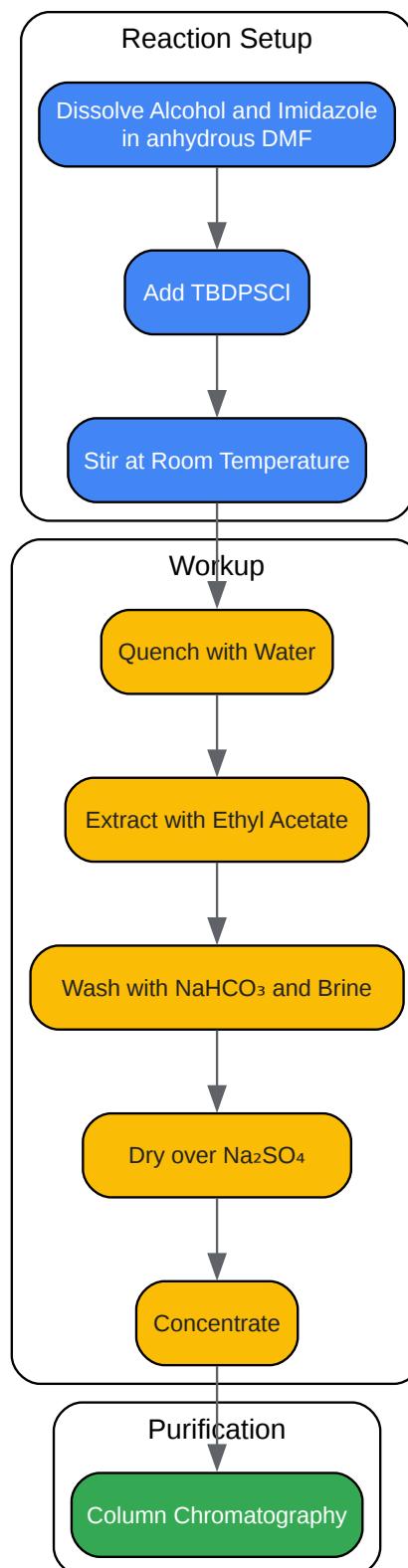
tert-Butylchlorodiphenylsilane is stable under normal temperatures and pressures when stored under an inert atmosphere.^[2] However, it is highly sensitive to moisture and will react with water in the air or in solvents.^[5] The resulting tert-butyldiphenylsilyl (TBDPS) ethers exhibit exceptional stability towards a wide range of reagents and reaction conditions, including acidic and basic environments, which is a key advantage of this protecting group.^[6]

Reactivity and Hydrolysis:

The primary reactivity of **tert-Butylchlorodiphenylsilane** is centered around the nucleophilic substitution at the silicon atom, displacing the chloride. It readily reacts with alcohols, amines, and other nucleophiles to form the corresponding silyl derivatives.

The most significant aspect of its reactivity in terms of stability and handling is its hydrolysis. TBDPSCI reacts with water to form tert-butyldiphenylsilanol and hydrochloric acid. This reaction is typically irreversible and is the reason for its moisture-sensitive nature.



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